

Synthesis of 2-(Vinylloxy)ethanol from Ethylene Glycol and Acetylene: A Technical Guide

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Compound of Interest

Compound Name: 2-(Vinylloxy)ethanol

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This technical guide provides an in-depth overview of the synthesis of **2-(vinylloxy)ethanol**, a significant monomer and chemical intermediate, through the direct vinylation of ethylene glycol with acetylene. The document is intended for researchers, scientists, and professionals in drug development and polymer science, offering detailed experimental protocols, quantitative data, and safety considerations. **2-(Vinylloxy)ethanol**'s dual functionality, featuring a polymerizable vinyl group and a hydrophilic hydroxyl group, makes it a valuable precursor for a new generation of polycarboxylate ether superplasticizers, adhesives, coatings, and various specialty polymers[1][2].

The most prominent method for its synthesis is the direct reaction of ethylene glycol and acetylene, a process pioneered by Walter Reppe, often referred to as Reppe vinylation[1]. This reaction is typically conducted at elevated temperatures and pressures in the presence of a strong base catalyst.

Reaction Mechanism and Pathway

The synthesis proceeds via a nucleophilic addition mechanism. A strong base, such as potassium hydroxide (KOH) or sodium hydroxide (NaOH), deprotonates ethylene glycol to form a more nucleophilic glycolate anion. This anion then attacks one of the sp-hybridized carbon atoms of the acetylene molecule. The resulting vinyl anion is subsequently protonated by another molecule of ethylene glycol, regenerating the glycolate catalyst and yielding the **2-(vinylloxy)ethanol** product.

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References

- 1. 2-(Vinylloxy)ethanol | 764-48-7 | Benchchem [benchchem.com]
- 2. Page loading... [guidechem.com]
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